

A Technical Guide to the Solubility of 1-Hydroxyanthraquinone

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Compound of Interest

Compound Name: 1-Hydroxyanthraquinone

Cat. No.: B086950

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **1-hydroxyanthraquinone** in dimethyl sulfoxide (DMSO) and other common laboratory solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring the use of **1-hydroxyanthraquinone**.

Core Data Presentation: Solubility Profile

1-hydroxyanthraquinone exhibits a varied solubility profile, demonstrating good solubility in several organic solvents while being poorly soluble in aqueous solutions. The following table summarizes the available quantitative and qualitative solubility data for **1-hydroxyanthraquinone** in various solvents.

Solvent	Formula	Type	Solubility	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	16.67 mg/mL[1]	Not Specified	Ultrasonic assistance is noted to be needed. The hygroscopic nature of DMSO can significantly affect solubility[1].
Chloroform	CHCl ₃	Non-polar	30 mg/mL[2][3]	Not Specified	
Water	H ₂ O	Polar Protic	8.5 mg/L[4]	25	Sparingly soluble.
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	Not Specified	No quantitative data available in the reviewed literature.
Methanol	CH ₃ OH	Polar Protic	Soluble	Not Specified	No quantitative data available in the reviewed literature.
Ethyl Ether	(C ₂ H ₅) ₂ O	Non-polar	Soluble	Not Specified	No quantitative data available in the reviewed literature.

Benzene	C ₆ H ₆	Non-polar	Soluble	Not Specified	No quantitative data available in the reviewed literature.
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble	Not Specified	No quantitative data available in the reviewed literature.

Experimental Protocols: Determining Solubility

The determination of a compound's solubility is a critical step in many scientific disciplines, particularly in drug discovery and development. The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a solid compound in a solvent.

The Shake-Flask Method

This method involves creating a saturated solution of the compound of interest and then measuring the concentration of the dissolved substance.

Materials:

- **1-hydroxyanthraquinone** (solid)
- Solvent of interest (e.g., DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge

- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- High-performance liquid chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes

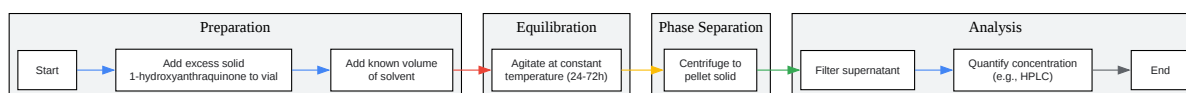
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **1-hydroxyanthraquinone** to a vial. The excess solid is crucial to ensure that the solution reaches saturation.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial.
- Equilibration:
 - Place the vial in a shaker or incubator set to a constant temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This can take anywhere from 24 to 72 hours. The goal is to ensure that the concentration of the dissolved solute is constant over time.
- Phase Separation:
 - After the equilibration period, remove the vial and allow the undissolved solid to settle.
 - To further separate the solid from the liquid phase, centrifuge the vial at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a syringe.

- Attach a syringe filter to the syringe and filter the solution into a clean vial. This step is critical to remove any remaining solid particles.
- Dilute the filtered solution with a known volume of an appropriate solvent to bring the concentration within the analytical range of the chosen detection method.
- Quantification:
 - Analyze the diluted sample using a calibrated HPLC or another suitable analytical method to determine the concentration of **1-hydroxyanthraquinone**.
 - The solubility is then calculated based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a compound using the shake-flask method.



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Caption: Workflow for solubility determination.

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